

2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$ supplier and purity information

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Compound of Interest

Compound Name: 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$

Cat. No.: B7769956

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Technical Guide: 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the supplier, purity, and analytical methodologies related to 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$. This isotopically labeled nucleoside analog is a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based assays.

Supplier and Product Information

The isotopically labeled compound of interest, 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$, is available through LGC Standards, supplied by Toronto Research Chemicals (TRC).

Parameter	Information
Compound Name	2',3'-Isopropylidene Adenosine- ¹³ C ₅
Supplier	LGC Standards (Toronto Research Chemicals)
Product Code	TRC-I824677
Molecular Formula	C ₈ ¹³ C ₅ H ₁₇ N ₅ O ₄
Molecular Weight	312.27
Synonyms	2',3'-O-(1-Methylethylidene)adenosine- ¹³ C ₅ , NSC 29413- ¹³ C ₅

Purity and Analytical Data

Based on the information available for analogous stable isotope-labeled compounds from Toronto Research Chemicals distributed by LGC Standards, the following purity specifications can be expected. A detailed Certificate of Analysis (CoA) for a specific lot should be requested from the supplier for precise data.

Analytical Method	Specification
High-Performance Liquid Chromatography (HPLC)	>95%
Nuclear Magnetic Resonance (NMR)	Conforms to structure
Mass Spectrometry (MS)	Consistent with isotopic enrichment

Note: While a specific Certificate of Analysis for TRC-I824677 was not publicly available at the time of this writing, LGC Standards consistently provides high-purity reference materials with detailed analytical data. It is standard practice to request the lot-specific CoA upon inquiry or purchase.

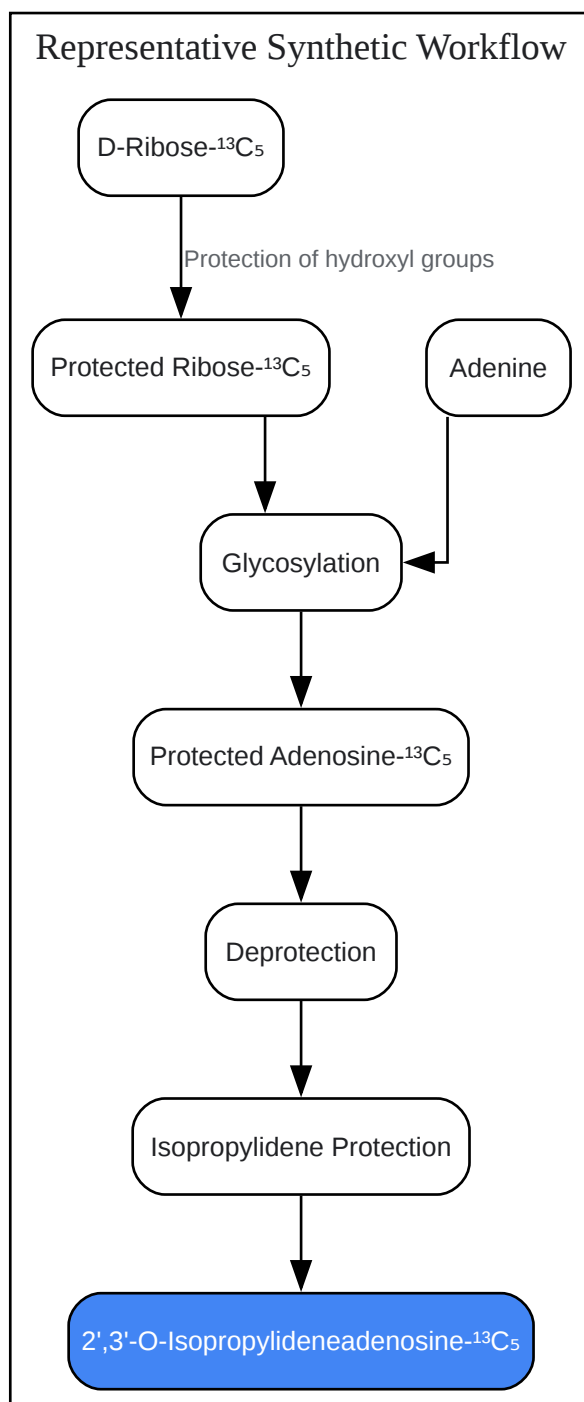
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 2',3'-O-Isopropylideneadenosine-¹³C₅ are proprietary to the manufacturer. However, based on

established organic synthesis principles for nucleoside analogs, a representative synthetic workflow and a standard analytical procedure for purity determination are outlined below.

Representative Synthetic Pathway

The synthesis of isotopically labeled nucleosides often involves the use of a labeled precursor. In the case of 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$, a plausible synthetic route would start from ^{13}C -labeled ribose.

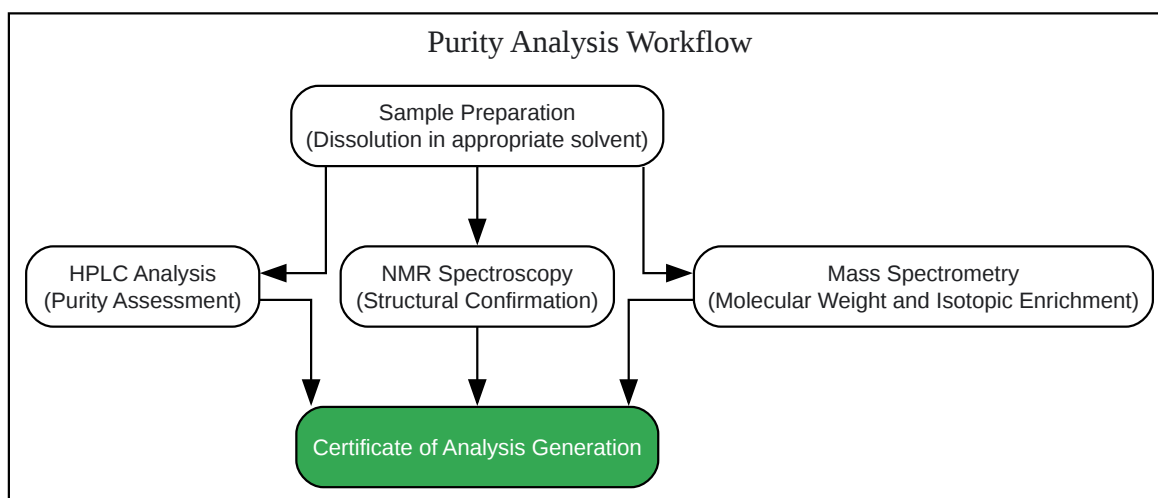


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A plausible synthetic pathway for 2',3'-O-Isopropylideneadenosine- $^{13}\text{C}_5$.

Purity Determination Workflow

The purity of the final compound is typically assessed using a combination of chromatographic and spectroscopic techniques.

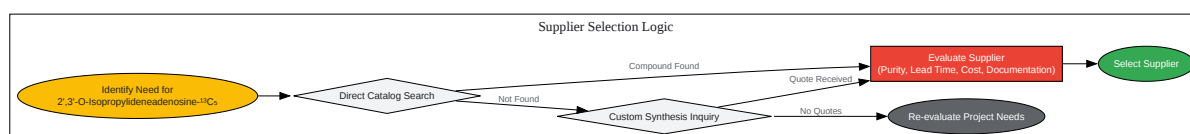


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A standard workflow for the analytical characterization and purity assessment.

Supplier Selection Logic

For researchers and drug development professionals, the selection of a chemical supplier is a critical step. The following diagram illustrates a logical approach to selecting a supplier for a specialized compound like 2',3'-O-Isopropylideneadenosine-¹³C₅.



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A decision-making flowchart for supplier selection.

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